

Proper Disposal of 4-Pentylaniline: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 4-Pentylaniline

Cat. No.: B1581728

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For immediate release: This document provides essential safety and logistical information for the proper handling and disposal of **4-Pentylaniline**, a chemical compound utilized in various research and development applications. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

Safety and Hazard Information

4-Pentylaniline is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or inhaled.^[1] It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} Therefore, strict adherence to safety protocols is mandatory when handling this chemical.

Quantitative Data Summary

The following table summarizes the key quantitative data for **4-Pentylaniline**, compiled from various safety data sheets.

Property	Value	Source
Molecular Formula	C11H17N	[3][4][5]
Molecular Weight	163.26 g/mol	[3][4]
Density	0.919 g/mL at 25 °C	[3][4][5]
Refractive Index	n _{20/D} 1.53	[3][4][5]
Flash Point	113 °C (235.4 °F) - closed cup	[3]
Boiling Point	200 °C (392 °F)	
Melting Point	41 - 46 °C (106 - 115 °F)	
Water Solubility	Sparingly soluble	[4][5]

Personal Protective Equipment (PPE)

When handling **4-Pentylaniline**, the following personal protective equipment must be worn:

- Eye/Face Protection: Safety glasses with side-shields or goggles.[1] Ensure eyewash stations are readily accessible.[1]
- Skin Protection: Chemical-resistant gloves (e.g., Nitrile rubber), and a lab coat.[1] Flame retardant antistatic protective clothing is also recommended.
- Respiratory Protection: Use in a well-ventilated area. If inhalation risk is high, a respirator with an appropriate filter (e.g., type ABEK) is necessary.[3]

Step-by-Step Disposal Procedures

The proper disposal of **4-Pentylaniline** waste is crucial to prevent environmental contamination and ensure workplace safety. The following steps outline the recommended disposal protocol.

1. Waste Collection:

- All waste containing **4-Pentylaniline**, including contaminated consumables (e.g., pipette tips, gloves), should be collected in a designated, properly labeled, and sealed waste container.
- The container must be made of a material compatible with the chemical.

- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[1]

2. Small Spills:

- Evacuate the immediate area if necessary.
- Ventilate the area of the spill.
- Absorb the spill using an inert absorbent material such as vermiculite, dry sand, or earth.
- Collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal.[1]
- Clean the spill area with a suitable solvent, followed by washing with soap and water. All cleaning materials should also be treated as hazardous waste.

3. Large Spills:

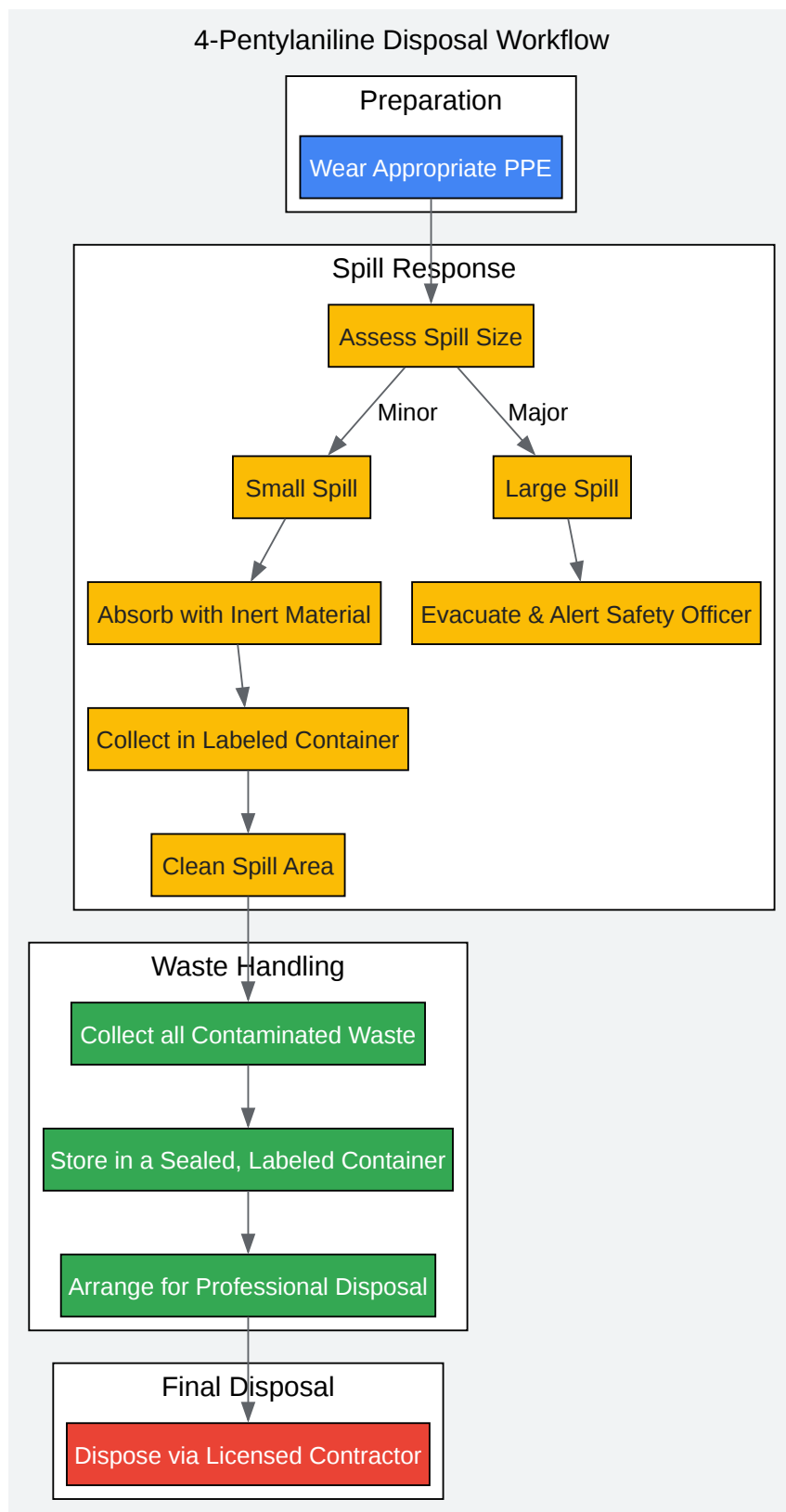
- Evacuate the laboratory and alert the appropriate safety personnel immediately.
- Contain the spill if it can be done without risk.
- Follow the institutional emergency response plan for large chemical spills.

4. Final Disposal:

- All **4-Pentylaniline** waste is considered hazardous waste.
- Disposal must be conducted by a licensed hazardous waste disposal company.
- Do not dispose of **4-Pentylaniline** down the drain or in the regular trash.
- Ensure compliance with all local, state, and federal regulations regarding hazardous waste disposal.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **4-Pentylaniline**.



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Caption: Logical workflow for the safe disposal of **4-Pentylaniline**.

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